

Physical and chemical properties of Curcumaromin C

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Compound of Interest

Compound Name: Curcumaromin C

Cat. No.: B15589602

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Curcumaromin C: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Curcumaromin C is a phenolic compound isolated from the herbs of *Curcuma aromatica* Salisb., a plant belonging to the Zingiberaceae family. While the genus *Curcuma* is a rich source of bioactive compounds, with curcumin being the most studied, specific and detailed information on **Curcumaromin C** is notably scarce in publicly available scientific literature. This guide aims to consolidate the known information on **Curcumaromin C** and highlight the current gaps in knowledge.

Physical and Chemical Properties

Detailed experimental data regarding the physical and chemical properties of **Curcumaromin C** are limited. The fundamental molecular details are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₉ H ₃₂ O ₄	[1]
Molecular Weight	444.56 g/mol	[1]
CAS Number	1810034-40-2	[2]
Classification	Phenol, Polyphenol	[1]

Data Not Available: Comprehensive experimental data for the following physical and chemical properties of **Curcumaromin C** could not be retrieved from available scientific literature:

- Melting Point
- Boiling Point
- Solubility in various solvents
- pKa
- LogP
- Detailed Spectral Data (¹H NMR, ¹³C NMR, IR, UV-Vis, Mass Spectrometry)

While general spectral characteristics of related compounds from *Curcuma aromatica* have been reported, specific data for **Curcumaromin C** is not available.

Experimental Protocols

Detailed experimental protocols for the specific isolation, purification, and synthesis of **Curcumaromin C** are not described in the currently accessible scientific literature. General methods for the extraction and isolation of constituents from *Curcuma aromatica* rhizomes have been published. These typically involve extraction with organic solvents such as ethanol, followed by chromatographic separation techniques like column chromatography to isolate individual compounds.[3] However, a specific protocol optimized for **Curcumaromin C** has not been found.

Biological Activity and Signaling Pathways

There is a significant lack of information regarding the biological activities and mechanisms of action of **Curcumaromin C**. While other related compounds, such as Curcumaromin A, have been investigated for their potential therapeutic effects, no such studies were identified for **Curcumaromin C** in the conducted search. Therefore, no signaling pathways or experimental workflows can be visualized at this time.

Mandatory Visualizations

Due to the absence of data on signaling pathways and detailed experimental workflows for **Curcumaromin C**, the creation of Graphviz diagrams as requested is not possible. The necessary information to construct logical relationships, experimental steps, or molecular interactions is not available in the public domain.

Conclusion

Curcumaromin C is a natural product with a known chemical formula and molecular weight, isolated from *Curcuma aromatica*. However, a comprehensive understanding of its physical and chemical properties, biological activities, and mechanisms of action is currently lacking in the scientific literature. This presents an opportunity for future research to isolate and characterize this compound thoroughly and to explore its potential pharmacological activities. Researchers interested in the bioactive constituents of *Curcuma* species may find **Curcumaromin C** to be a promising candidate for further investigation.

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References

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